

# A Comprehensive Technical Guide to the Physical Characteristics of beta-Chloropropionitrile

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## Compound of Interest

Compound Name: 3-Chloropropionitrile

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## Abstract

beta-Chloropropionitrile ( $\beta$ -CPN), also known as 3-chloropropanenitrile, is a versatile bifunctional molecule incorporating both a nitrile and an alkyl halide group.<sup>[1]</sup> This unique structure imparts a high degree of reactivity, making it a valuable intermediate in the synthesis of pharmaceuticals and polymers.<sup>[1][2]</sup> A thorough understanding of its physical characteristics is paramount for its safe handling, application in chemical synthesis, and for the development of robust manufacturing processes. This guide provides a detailed overview of the physical properties of beta-Chloropropionitrile, outlines standard experimental protocols for their determination, and presents a summary of quantitative data.

## General Characteristics

beta-Chloropropionitrile is a colorless to light yellow, combustible liquid at room temperature.<sup>[2]</sup> <sup>[3]</sup> It possesses a characteristic acrid, pungent odor.<sup>[1][4][5]</sup> Due to its chemical nature, it is classified as a poison and should be handled with appropriate safety precautions in well-ventilated areas.<sup>[1][3]</sup>

## Quantitative Physical Properties

The key physical properties of beta-Chloropropionitrile are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions	Reference(s)
Molecular Formula	C <sub>3</sub> H <sub>4</sub> ClN	-	-	<a href="#">[1]</a>
Molecular Weight	89.52	g/mol	-	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	-51	°C	-	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>
	-60	°F	-	<a href="#">[4]</a>
Boiling Point	175-176	°C	at 760 mmHg (with decomposition)	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
	347-349	°F	at 760 mmHg	<a href="#">[4]</a>
	95.2	°C	at 50 mmHg	<a href="#">[1]</a>
Density	1.1363	g/cm <sup>3</sup>	at 25°C (relative to water at 4°C)	<a href="#">[1]</a>
	1.144	g/mL	at 25°C	<a href="#">[7]</a> <a href="#">[8]</a>
	1.1573	g/cm <sup>3</sup>	at 20°C	<a href="#">[6]</a>
Refractive Index	1.4341	-	at 25°C (D-line)	<a href="#">[1]</a> <a href="#">[4]</a>
	1.438	-	at 20°C (D-line)	<a href="#">[7]</a> <a href="#">[9]</a>
Flash Point	75.5	°C	(Closed Cup)	<a href="#">[1]</a> <a href="#">[4]</a>
	168	°F	(Closed Cup)	<a href="#">[1]</a> <a href="#">[4]</a>
Vapor Density	3.09	-	(Air = 1)	<a href="#">[8]</a>
Vapor Pressure	1.08	mmHg	at 25°C	<a href="#">[7]</a>
Solubility in Water	4.5	g/100 mL	at 25°C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Solubility of Water in β-CPN	2.2	mL/100 g	at 25°C	<a href="#">[1]</a> <a href="#">[4]</a>

## Solubility Profile

beta-Chloropropionitrile's polarity, arising from the nitrile ( $-C\equiv N$ ) and chloro ( $-Cl$ ) functional groups, governs its solubility.<sup>[3]</sup> It is moderately soluble in water, with a reported solubility of 4.5 g per 100 mL at 25°C.<sup>[1][4][7]</sup> Conversely, water has a solubility of 2.2 mL per 100 g in beta-Chloropropionitrile at the same temperature.<sup>[1][4]</sup> It is miscible with a wide range of common organic solvents, including ethanol, ether, acetone, benzene, and carbon tetrachloride.<sup>[1][7][8]</sup> This broad miscibility makes it a versatile reagent in various reaction media.

## Stability and Reactivity

beta-Chloropropionitrile is a stable compound under standard storage conditions. However, it begins to decompose when heated to temperatures above 130°C, evolving toxic hydrogen chloride gas.<sup>[1][2]</sup> It is incompatible with strong acids, strong bases, strong oxidizing agents, and strong reducing agents.<sup>[8]</sup> The presence of the cyano group makes the chlorine atom more reactive than in typical alkyl halides, enhancing its utility in nucleophilic substitution reactions.<sup>[1][2]</sup>

## Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of beta-Chloropropionitrile.

### Melting Point Determination (Capillary Method)

The capillary method is the standard technique for determining the melting point of a crystalline solid.<sup>[1][10]</sup>

- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes, thermometer.
- Procedure:
  - A small amount of the solidified beta-Chloropropionitrile is introduced into a thin-walled capillary tube, which is sealed at one end.
  - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a calibrated thermometer.

- The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.[11]
- The temperature at which the first drop of liquid appears is recorded as the initial melting point, and the temperature at which the entire solid mass turns into a clear liquid is the final melting point. The range between these two temperatures is the melting range.[11]

## Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid, requiring only a small sample size.[12]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating oil (e.g., mineral oil), Bunsen burner or hot plate.
- Procedure:
  - A few milliliters of beta-Chloropropionitrile are placed in the small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
  - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
  - The assembly is immersed in the heating oil within the Thiele tube.
  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[6]
  - As the liquid approaches its boiling point, a stream of bubbles will emerge from the open end of the inverted capillary tube.[12]
  - Heating is discontinued, and the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.[6][12]

## Density Determination (Pycnometer Method)

The pycnometer method is a highly precise technique for determining the density of a liquid by measuring the mass of a known volume.[5][13]

- Apparatus: Pycnometer (a glass flask with a close-fitting stopper containing a capillary tube), analytical balance.
- Procedure:
  - The mass of the clean, dry, and empty pycnometer is accurately determined.[13]
  - The pycnometer is filled with distilled water of a known temperature and density, and its mass is measured.[13][14] The volume of the pycnometer can be calculated from the mass and density of the water.
  - The pycnometer is emptied, dried, and then filled with beta-Chloropropionitrile. The mass is again accurately determined.
  - The density of the beta-Chloropropionitrile is calculated by dividing the mass of the liquid by the volume of the pycnometer.[13]

## Refractive Index Measurement (Abbe Refractometer)

The Abbe refractometer is a standard instrument for measuring the refractive index of a liquid. [3][9]

- Apparatus: Abbe refractometer, constant temperature water bath, light source (typically a sodium D-line source).
- Procedure:
  - The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.[15]
  - A few drops of beta-Chloropropionitrile are placed on the prism of the refractometer.
  - The prism is closed, and the sample is allowed to equilibrate to the desired temperature, typically controlled by a circulating water bath.[15]

- The light source is turned on, and by looking through the eyepiece, the controls are adjusted to bring the boundary line between the light and dark fields into sharp focus at the intersection of the crosshairs.[9][16]
- The refractive index is then read directly from the instrument's scale.[3]

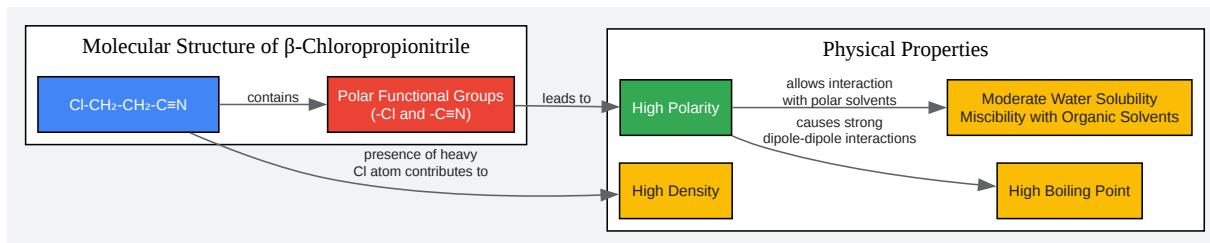
## Flash Point Determination (Pensky-Martens Closed-Cup Test)

The Pensky-Martens closed-cup method is a standardized test for determining the flash point of flammable liquids.[17][18]

- Apparatus: Pensky-Martens closed-cup flash point tester.
- Procedure:
  - A specified volume of beta-Chloropropionitrile is placed in the test cup.
  - The cup is sealed with a lid that has openings for a stirrer, a thermometer, and an ignition source.[17]
  - The sample is heated at a slow, constant rate while being stirred.[4]
  - At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame) is introduced into the vapor space above the liquid.[17]
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.[4][17]

## Visualization of Structure-Property Relationships

The physical characteristics of beta-Chloropropionitrile are a direct consequence of its molecular structure. The presence of the electronegative chlorine atom and the polar cyano group significantly influences its intermolecular forces, leading to its observed properties.



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Caption: Relationship between the molecular structure and physical properties of beta-Chloropropionitrile.

## Conclusion

$\beta$ -Chloropropionitrile is a reactive and useful chemical intermediate with a distinct set of physical properties. Its high boiling point, moderate water solubility, and miscibility with organic solvents are dictated by the polar nature of the chloro and cyano functional groups. A comprehensive knowledge of these characteristics, along with standardized methods for their determination, is essential for the safe and effective utilization of this compound in research and industrial applications.

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